

Proper Disposal of 3-Iodo-1,5-naphthyridine: A Comprehensive Guide

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Compound of Interest

Compound Name: 3-Iodo-1,5-naphthyridine

Cat. No.: B594312

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For Immediate Reference: **3-Iodo-1,5-naphthyridine** is classified as acutely toxic if swallowed and must be handled as hazardous waste. Under no circumstances should this chemical be disposed of down the drain or in regular trash. All disposal procedures must adhere to local, state, and federal regulations. Consultation with your institution's Environmental Health and Safety (EHS) department for specific guidance is mandatory.

This guide provides essential safety and logistical information for the proper disposal of **3-Iodo-1,5-naphthyridine**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedural steps is critical for mitigating risks to personnel and the environment.

Hazard Identification and Safety Profile

3-Iodo-1,5-naphthyridine is a solid organic compound containing a halogen (iodine). While a detailed toxicological profile is not widely available, its classification as "Acute Toxicity 4 Oral" necessitates careful handling and disposal as a hazardous chemical.

Quantitative Data Summary

Property	Value
CAS Number	1228666-28-1
Molecular Formula	C ₈ H ₅ IN ₂
GHS Pictogram	GHS07 (Exclamation Mark)
Hazard Class	Acute Toxicity 4 Oral

Personal Protective Equipment (PPE)

Before handling **3-Iodo-1,5-naphthyridine** for disposal, all personnel must wear the appropriate personal protective equipment:

- Eye Protection: Chemical safety goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A standard laboratory coat.

Disposal Workflow

The proper disposal of **3-Iodo-1,5-naphthyridine** is a structured process designed to ensure safety and regulatory compliance. This workflow begins with waste segregation and culminates in collection by a certified hazardous waste handler.



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Caption: Disposal workflow for **3-Iodo-1,5-naphthyridine**.

Experimental Protocol: Step-by-Step Disposal Procedure

The following protocol outlines the recommended steps for the safe disposal of **3-Iodo-1,5-naphthyridine** in a laboratory setting.

1. Waste Segregation:

- It is crucial to segregate halogenated organic waste from non-halogenated waste streams to ensure proper disposal and to prevent potentially dangerous chemical reactions.^{[1][2][3]}
- **3-Iodo-1,5-naphthyridine** waste should be collected in a container specifically designated for solid halogenated organic compounds.

2. Designated Waste Container:

- Use a robust, leak-proof container with a secure screw-top lid that is compatible with the chemical.
- The container must be in good condition and clearly marked for hazardous waste.

3. Container Labeling:

- Label the waste container clearly with the words "Hazardous Waste".
- The full chemical name, "**3-Iodo-1,5-naphthyridine**," must be written on the label. Do not use abbreviations or chemical formulas.
- Indicate the date when the waste was first added to the container.

4. Storage of Waste:

- Keep the waste container tightly sealed at all times, except when adding waste.
- Store the container in a designated and secure satellite accumulation area within the laboratory.
- Ensure the storage area is well-ventilated.

5. Empty Container Disposal:

- Thoroughly empty all contents from the original **3-Iodo-1,5-naphthyridine** container.
- Triple rinse the empty container with a suitable solvent (e.g., acetone or ethanol).
- Collect the rinsate as hazardous waste and add it to the designated halogenated waste container.
- After triple rinsing, deface or remove the original label on the container before disposing of it according to your institution's guidelines for clean lab glass or plastic.

6. Arranging for Disposal:

- Once the waste container is full or ready for disposal, contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup.
- Follow all institutional procedures for waste manifest and pickup. Do not attempt to transport the waste off-site yourself.

By adhering to these procedures, researchers and laboratory personnel can ensure the safe and compliant disposal of **3-Iodo-1,5-naphthyridine**, protecting both themselves and the environment.

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References

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